

Physical properties of 1,3-Divinylbenzene (boiling point, density)

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Compound of Interest

Compound Name: 1,3-Divinylbenzene

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Technical Guide: Physical Properties of 1,3-Divinylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1,3-Divinylbenzene**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Core Physical Properties of 1,3-Divinylbenzene

1,3-Divinylbenzene is a colorless to light yellow liquid.^{[1][2]} It is recognized by its characteristic aromatic odor.^[1] This compound is a key monomer in the production of cross-linked polymers and ion-exchange resins. An accurate understanding of its physical properties is crucial for its application in synthesis and material science.

Data Summary

The following table summarizes the key physical properties of **1,3-Divinylbenzene** based on collated data.

Physical Property	Value	Units	Conditions	Source(s)
Boiling Point	195	°C	at 760 mmHg (lit.)	[1][3][4]
	383	°F	at 760 mmHg	[5]
	468.15	K		[1]
Density	0.9000	g/cm ³		[1]
	0.93	(Specific Gravity)		[5]
	0.9250			[6]
	0.914	g/mL	at 25 °C	[4]

Experimental Protocols

The determination of the boiling point and density of a liquid compound like **1,3-Divinylbenzene** can be achieved through several established experimental methods. Below are detailed protocols for these determinations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, the micro-boiling point method is often employed.[1]

Methodology: Micro-Boiling Point Determination

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **1,3-Divinylbenzene** is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with a high-boiling point oil) to ensure uniform heating.[4]

- **Heating and Observation:** The heating bath is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the liquid, which will be visible as a steady stream of bubbles emerging from the open end of the capillary tube.[7]
- **Boiling Point Measurement:** The heat source is removed once a continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid begins to be drawn back into the capillary tube.[4]
- **Pressure Correction:** The observed boiling point should be corrected to standard pressure (760 mmHg) if the experimental pressure differs.

Determination of Density

Density is the mass of a substance per unit volume. For liquids, this can be determined with high precision using a pycnometer or by the principle of buoyancy.

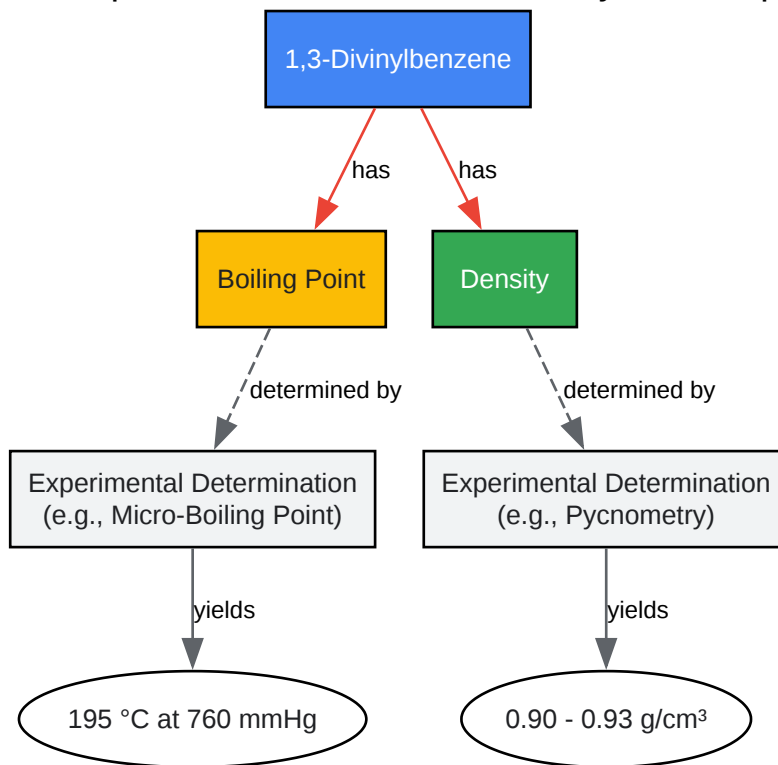
Methodology: Density Determination using a Pycnometer

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately on an analytical balance.
- **Sample Filling:** The pycnometer is then filled with **1,3-Divinylbenzene**, ensuring no air bubbles are trapped. The temperature of the liquid should be recorded.
- **Weighing:** The filled pycnometer is weighed again.
- **Calculation:** The density is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer to get the mass of the liquid. This mass is then divided by the known volume of the pycnometer.

Logical Relationship Diagram

The following diagram illustrates the relationship between the substance and its measured physical properties.

Relationship between Substance and Physical Properties



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Caption: Logical flow from substance to its physical properties and their determination.

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